

# Application Notes and Protocols: Tripropylene Glycol in Cosmetic Formulations

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## Compound of Interest

Compound Name: Tripropylene

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**Tripropylene** glycol (TPG) is a versatile ingredient in the cosmetic industry, valued for its multifunctional properties that contribute to product stability, performance, and aesthetics. This document provides detailed application notes and experimental protocols for the effective use of **tripropylene** glycol in various cosmetic formulations.

## Overview of Tripropylene Glycol in Cosmetics

**Tripropylene** glycol is a colorless, odorless, and viscous liquid that serves several key functions in cosmetic and personal care products. Its safety has been well-established, with the Cosmetic Ingredient Review (CIR) Expert Panel concluding that it is safe for use in cosmetic formulations when they are designed to be non-irritating.<sup>[1][2][3][4]</sup>

Key Functions:

- **Humectant:** TPG attracts and retains moisture from the atmosphere, helping to hydrate the skin and hair and maintain the water content within the product itself.<sup>[4][5]</sup>
- **Solvent:** It is an effective solvent for a wide range of cosmetic ingredients, including fragrances, active ingredients, and dyes, ensuring their uniform distribution throughout the formulation.<sup>[3][4][6]</sup>

- **Emulsion Stabilizer:** In products like creams and lotions, TPG helps to stabilize the emulsion, preventing the oil and water phases from separating and thus improving the product's shelf life and texture.[\[4\]](#)[\[5\]](#)
- **Viscosity-Decreasing Agent:** TPG can reduce the thickness of a formulation, which is beneficial for achieving the desired consistency in products like sprays and light lotions.[\[3\]](#)
- **Antioxidant:** It helps to protect the product from degradation due to oxidation.[\[4\]](#)[\[5\]](#)
- **Fragrance Ingredient:** Due to its low volatility and excellent solvent properties, TPG is widely used as a carrier for fragrance oils in perfumes, deodorants, and other scented products.[\[3\]](#)  
[\[7\]](#)[\[8\]](#)

## Applications in Cosmetic Formulations

**Tripropylene** glycol's versatility allows for its inclusion in a wide array of cosmetic products.

Product Category	Specific Application	Typical Use Level (%)
Skin Care	Creams, Lotions, Serums, Moisturizers	1 - 10
Hair Care	Shampoos, Conditioners, Styling Products	1 - 5
Fragrances	Perfumes, Colognes, Body Sprays	5 - 30
Deodorants & Antiperspirants	Roll-ons, Gels	1 - 7
Color Cosmetics	Foundations, Concealers	1 - 5

Note: The typical use levels are approximate and may vary depending on the specific formulation and desired product characteristics. Formulators should conduct their own stability and efficacy testing to determine the optimal concentration.

## Experimental Protocols

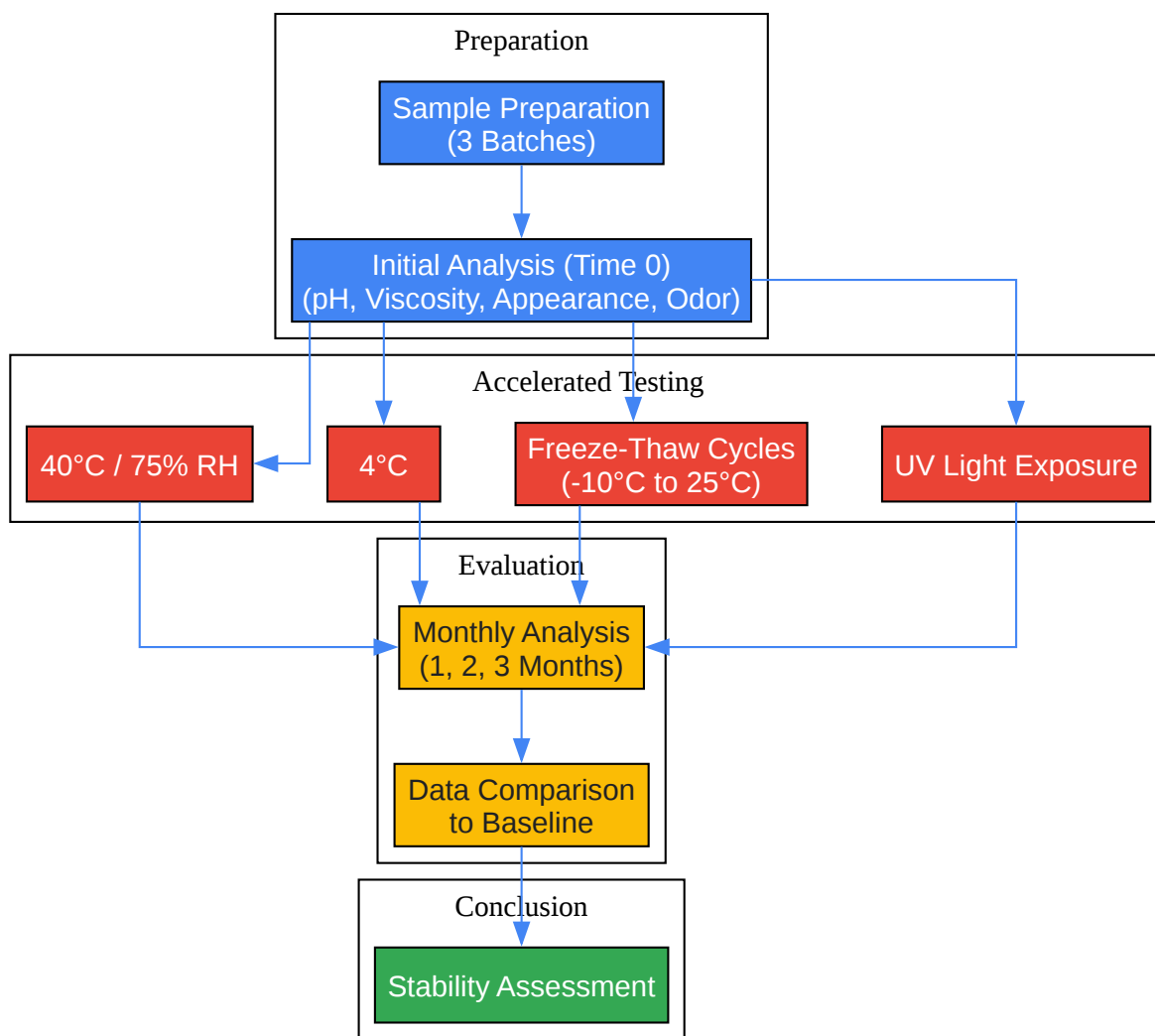
### Formulation Stability Testing

Objective: To assess the physical and chemical stability of a cosmetic formulation containing **tripropylene** glycol under various environmental conditions.

Methodology:

- Sample Preparation: Prepare three batches of the final formulation. Package the samples in the intended commercial packaging.
- Initial Analysis (Time 0): For each batch, conduct a baseline analysis of the following parameters:
  - Appearance: Color, clarity, and homogeneity.
  - Odor: Scent profile.
  - pH: Using a calibrated pH meter.
  - Viscosity: Using a rotational viscometer (e.g., Brookfield viscometer) at a controlled temperature.[\[9\]](#)
  - Microbiological Purity: Test for the presence of bacteria, yeast, and mold.
- Accelerated Stability Testing:
  - Place samples in stability chambers under the following conditions:
    - $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  / 75% RH  $\pm$  5% RH for 3 months.[\[10\]](#)
    - $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$  (refrigerated) for 3 months.
    - $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$  / 60% RH  $\pm$  5% RH (real-time control) for the duration of the study.[\[10\]](#)
  - Freeze-Thaw Cycling: Subject samples to three to five cycles of freezing at  $-10^{\circ}\text{C}$  for 24 hours, followed by thawing at room temperature ( $25^{\circ}\text{C}$ ) for 24 hours.[\[11\]](#)
  - Light Exposure: Expose samples in transparent packaging to UV light to assess potential for photodegradation.

- Evaluation Intervals: Analyze the samples for the parameters listed in step 2 at regular intervals (e.g., 1, 2, and 3 months for accelerated testing).
- Data Analysis: Compare the results at each interval to the baseline data. Any significant changes in the physical or chemical properties may indicate instability.



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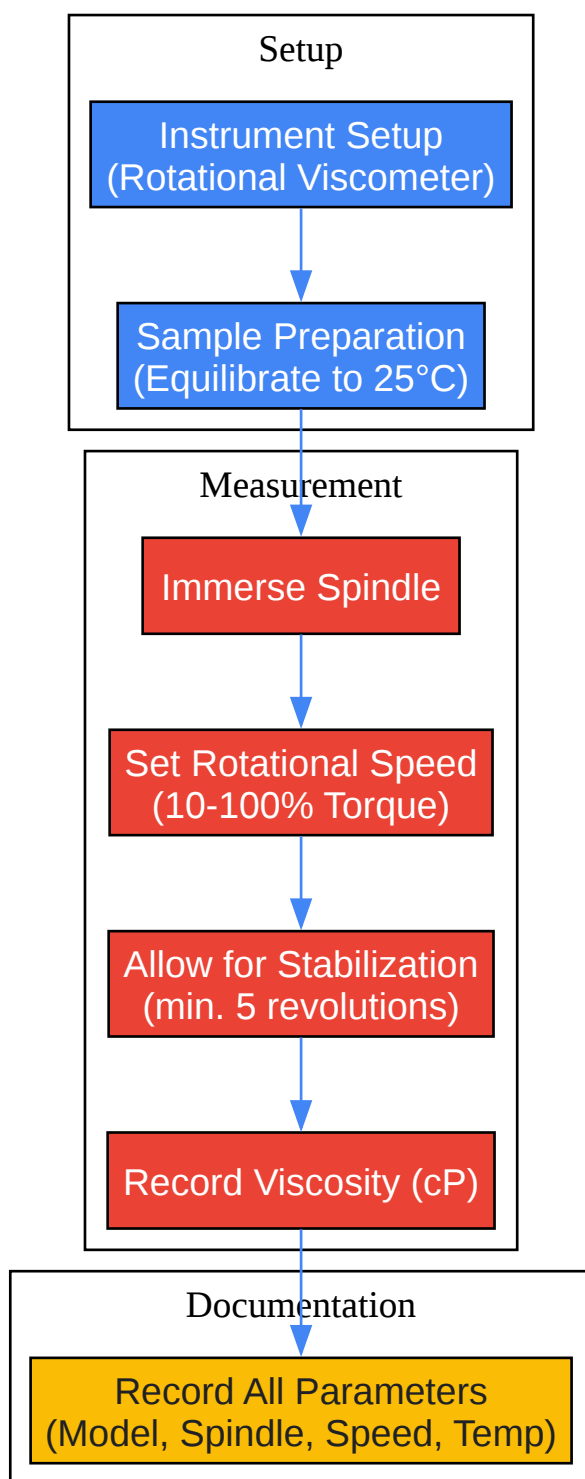
Caption: Workflow for Cosmetic Stability Testing.

## Viscosity Measurement

Objective: To determine the viscosity of a cosmetic formulation containing **tripropylene** glycol.

Methodology:

- Instrument Setup: Use a rotational viscometer (e.g., Brookfield DV-E or similar) with the appropriate spindle and guard leg. Calibrate the instrument according to the manufacturer's instructions.
- Sample Preparation: Allow the sample to equilibrate to a controlled temperature (typically 25°C) in a water bath for at least one hour.
- Measurement:
  - Place a sufficient amount of the sample in a beaker to immerse the spindle to the immersion mark.
  - Attach the selected spindle to the viscometer.
  - Lower the spindle into the center of the sample.
  - Select a rotational speed that gives a torque reading between 10% and 100%.[\[12\]](#)
  - Allow the spindle to rotate for at least five revolutions before taking a reading to ensure a stable value.[\[12\]](#)
  - Record the viscosity in centipoise (cP) or milliPascal-seconds (mPa·s).
- Data Recording: Record the viscometer model, spindle number, rotational speed, temperature, and viscosity reading.



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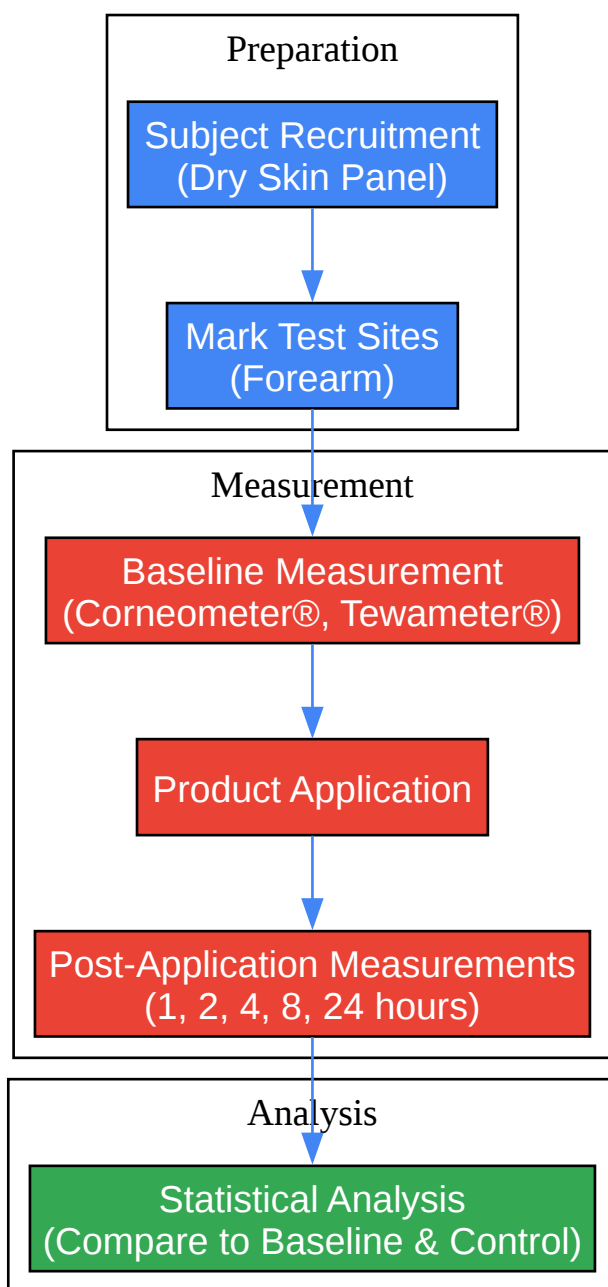
Caption: Protocol for Viscosity Measurement.

## In-Vivo Skin Moisturization/Hydration Study

Objective: To evaluate the efficacy of a cosmetic formulation containing **tripropylene** glycol in improving skin hydration.

### Methodology:

- **Subject Recruitment:** Recruit a panel of subjects with self-perceived dry skin. Subjects should avoid using any moisturizers on the test sites (e.g., volar forearm) for a specified period before the study.
- **Test Sites:** Mark out two test sites on the forearm of each subject. One site will be for the test product, and the other will be an untreated control.
- **Baseline Measurements:** Before product application, measure the baseline skin hydration of each test site using a Corneometer®. Also, measure the Transepidermal Water Loss (TEWL) using a Tewameter®.[\[13\]](#)[\[14\]](#)
- **Product Application:** Apply a standardized amount of the test product to the designated test site.
- **Post-Application Measurements:** Measure skin hydration and TEWL at specified time points after product application (e.g., 1, 2, 4, 8, and 24 hours).[\[15\]](#)
- **Data Analysis:** Calculate the mean change in skin hydration and TEWL from baseline for both the treated and untreated sites at each time point. Use appropriate statistical tests (e.g., t-test or ANOVA) to determine if the changes are statistically significant.



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Caption: Workflow for an In-Vivo Skin Hydration Study.

## Safety Considerations

While **tripropylene** glycol is considered safe for use in cosmetics, it is essential to ensure that the final formulation is non-irritating.[1][3] It is recommended to conduct standard safety tests, such as the Human Repeat Insult Patch Test (HRIPT), to confirm the low irritation potential of

the final product. Always source TPG from reputable suppliers and ensure it meets the required purity standards for cosmetic use.

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